

Structural & Physicochemical Profiling of 1,3-Diphenylpropan-2-amine

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Compound of Interest

Compound Name: 1,3-Diphenylpropan-2-amine

CAS No.: 4275-43-8

Cat. No.: B1218670

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A Technical Guide to the Symmetric Amphetamine Homolog

Executive Summary: The Symmetric Scaffold

1,3-Diphenylpropan-2-amine (DPPA) represents a unique structural anomaly within the phenethylamine class. Unlike its potent analog amphetamine (

-methylphenethylamine), DPPA possesses a

-symmetric skeleton where the

-methyl group is replaced by a second benzyl moiety. This substitution renders the molecule achiral, eliminating the stereoisomerism complications typical in drug development for this class.

For the medicinal chemist, DPPA serves two primary roles:

- **Steric Probe:** It is used to map the steric tolerance of monoamine transporter binding pockets (DAT/NET/SERT), typically demonstrating how bulk at the

-position attenuates efficacy.

- Synthetic Intermediate: It functions as a versatile nucleophile for constructing

-aminoketones and complex heterocyclic systems.

Chemical Identity & Conformational Analysis

Nomenclature & Identification

Parameter	Data
IUPAC Name	1,3-Diphenylpropan-2-amine
Common Synonyms	-Benzylphenethylamine; Dibenzylcarbinamine
Molecular Formula	
Molar Mass	211.31 g/mol
SMILES	<chem>C1=CC=C(C=C1)CC(CC2=CC=CC=C2)N</chem>
Chirality	Achiral (Symmetric)

Structural Symmetry & Achirality

The defining characteristic of DPPA is its symmetry. The central carbon (C2) is bonded to an amine group, a hydrogen atom, and two identical benzyl groups (

).

- Symmetry Element: A plane of symmetry passes through the H-C-N bonds, bisecting the angle between the two benzyl arms.
- Implication: Unlike amphetamine, which requires enantioselective synthesis or resolution (

- vs

-isomers), DPPA exists as a single achiral species. This simplifies its spectroscopic characterization and purification.

Spectroscopic Characterization

The symmetry of DPPA results in a simplified NMR spectrum where equivalent protons on the two benzyl arms integrate together.

Nuclear Magnetic Resonance (NMR)

Solvent:

| Reference: TMS (

0.00)

Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment
H	7.15 – 7.35	Multiplet	10H	Aromatic Protons (Phenyl rings)
H	3.30	Quintet/Multiplet	1H	Methine CH (C2 position)
H	2.65 – 2.80	Doublet (dd)	4H	Methylene CH (Benzylic)
H	1.20	Broad Singlet	2H	Amine NH (exchangeable)
C	139.5	Singlet	2C	Aromatic C-1 (Ipso)
C	129.0 - 126.0	-	10C	Aromatic C-2 to C-6
C	54.2	-	1C	Methine CH (C-N)
C	43.8	-	2C	Methylene CH

Mass Spectrometry (EI-MS)

The fragmentation pattern is dictated by

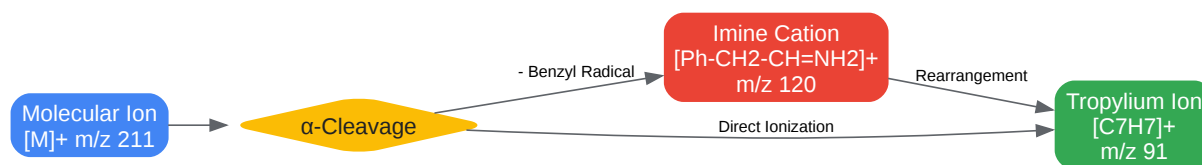
-cleavage adjacent to the nitrogen, driven by the stability of the resulting ions.

- Molecular Ion (m/z 211 (Weak)
- Base Peak: m/z 120 (Alpha-cleavage)
- Tropylium Ion: m/z 91 (Benzyl fragment)

Fragmentation Logic:

- -Cleavage: The bond between C2 and a benzylic CH₂ breaks.
 - Fragment A: Benzyl radical (m/z 91) [Neutral loss]
 - Fragment B: Imine cation (m/z 120)
- Secondary Fragmentation: The benzyl group itself forms the stable tropylium ion (m/z 91).

Visualization: MS Fragmentation Pathway



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Figure 1: Electron Ionization (EI) fragmentation pathway of **1,3-diphenylpropan-2-amine**.

Synthesis & Impurity Profiling

The synthesis of DPPA generally proceeds via the reductive amination of 1,3-diphenylpropan-2-one (Dibenzyl Ketone). This route is preferred for its high yield and the commercial availability of the ketone precursor.

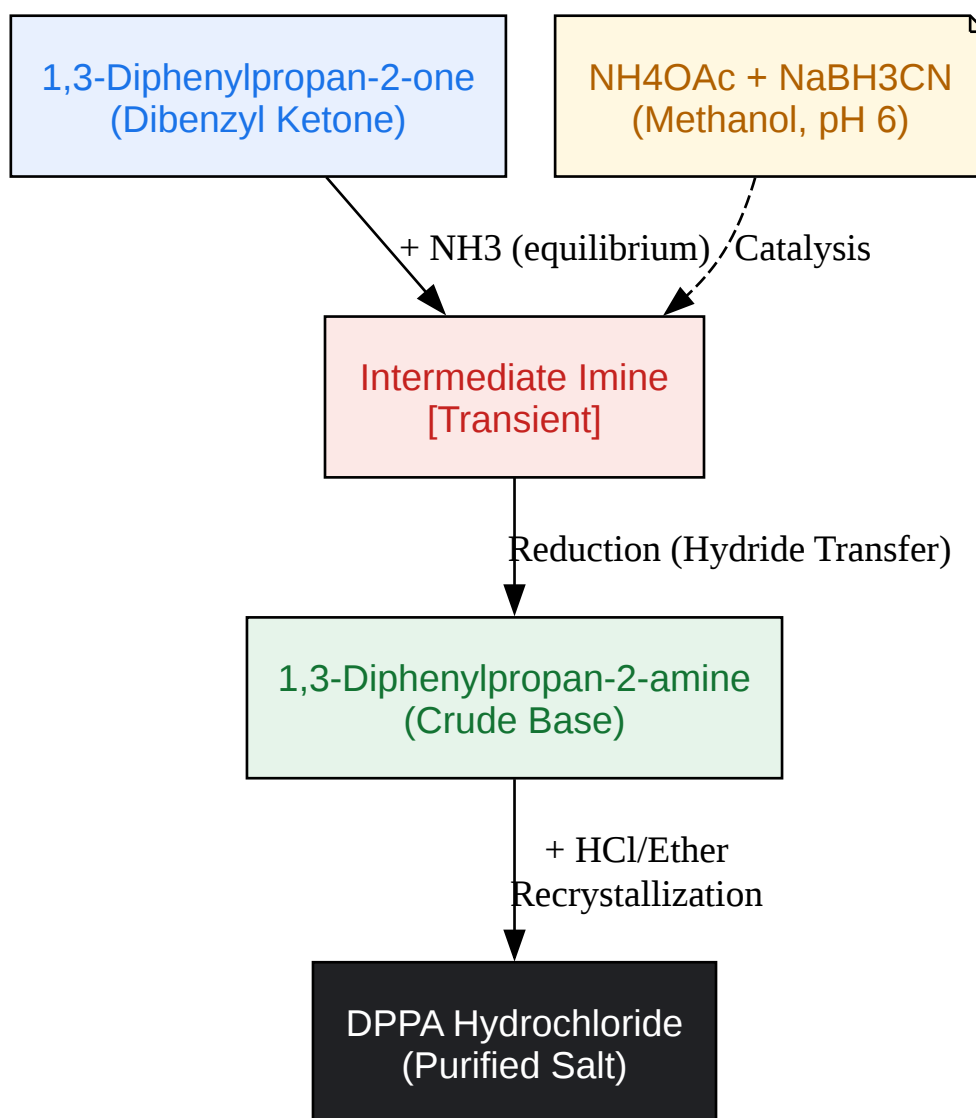
Synthetic Route: Reductive Amination

Reaction:

Mechanism:

- Imine Formation: Nucleophilic attack of ammonia (from ammonium acetate) on the ketone carbonyl forms a transient imine.
- Reduction: The imine is selectively reduced by Sodium Cyanoborohydride () to the amine.
is chosen over
to avoid reducing the ketone to the alcohol (1,3-diphenylpropan-2-ol) before imine formation.

Visualization: Synthesis Workflow



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Figure 2: Reductive amination pathway from Dibenzyl Ketone to DPPA-HCl.

Impurity Profile

When analyzing DPPA, specifically in forensic or purity contexts, the following impurities are common:

- 1,3-Diphenylpropan-2-ol: Result of direct ketone reduction. Detected by IR (broad -OH stretch $\sim 3400\text{ cm}^{-1}$) and absence of nitrogen in MS.

- Dibenzyl Ketone: Unreacted starting material. Detected by Carbonyl stretch ($\sim 1715\text{ cm}^{-1}$) in IR.
- Tertiary Amines: If primary amine product reacts with more ketone (dimerization).

Experimental Protocol: Synthesis of DPPA-HCl

Note: This protocol assumes access to a standard organic chemistry laboratory and compliance with all local safety regulations regarding solvent and reagent handling.

Materials

- 1,3-Diphenylacetone (Dibenzyl ketone): 10.0 g (47.6 mmol)
- Ammonium Acetate: 36.6 g (476 mmol, 10 eq)
- Sodium Cyanoborohydride: 2.1 g (33.3 mmol, 0.7 eq)
- Methanol (dry): 100 mL
- HCl (conc.) and Diethyl Ether for workup.

Methodology

- Imine Formation: In a 250 mL round-bottom flask, dissolve 1,3-diphenylacetone (10 g) and ammonium acetate (36.6 g) in Methanol (100 mL). Add a magnetic stir bar.
- Reduction: Add Sodium Cyanoborohydride (2.1 g) in one portion.
 - Expert Insight: The large excess of ammonium acetate buffers the solution and drives the equilibrium toward the imine.
- Incubation: Stir the reaction mixture at room temperature for 48 hours. Monitor by TLC (System: Hexane/EtOAc 4:1) for disappearance of ketone.
- Quenching: Acidify the mixture to $\text{pH} < 2$ with concentrated HCl (careful gas evolution) to decompose excess borohydride. Evaporate methanol under reduced pressure.
- Workup:

- Add water (50 mL) to the residue.
- Wash the acidic aqueous layer with Diethyl Ether () to remove non-basic impurities (unreacted ketone/alcohol).
- Basify the aqueous layer to pH > 12 using 20% NaOH solution. The amine will oil out.
- Extract the amine into Dichloromethane ().
- Dry combined organic layers over anhydrous and evaporate to yield the crude free base oil.
- Salt Formation: Dissolve the oil in minimal dry diethyl ether. Add dropwise a solution of HCl in isopropanol/ether. The Hydrochloride salt will precipitate as white crystals. Filter and wash with cold ether.

Pharmacological & Structural Significance

While DPPA is not a major therapeutic drug, its structure provides critical data points for SAR (Structure-Activity Relationship) studies of phenethylamines.

Comparison: Amphetamine vs. DPPA

Feature	Amphetamine	1,3-Diphenylpropan-2-amine
Structure		
Chirality	Chiral (d/l isomers)	Achiral (Symmetric)
Steric Bulk	Low (-Methyl)	High (-Benzyl)
Receptor Binding	High affinity for DAT/NET	Low affinity (Steric clash)

Mechanism of Action Insight: The "pocket" in the Dopamine Transporter (DAT) that accommodates the

-methyl group of amphetamine is relatively small. Replacing the methyl group with a bulky benzyl group (as in DPPA) typically drastically reduces transporter reversal activity. Consequently, DPPA is often used as a negative control or a scaffold to block metabolic degradation without inducing strong psychostimulant effects.

References

- PubChem. (2025).[1][2] **1,3-Diphenylpropan-2-amine** Compound Summary. National Library of Medicine. [\[Link\]](#)
- NIST. (2023). Mass Spectrum of **1,3-Diphenylpropan-2-amine**. NIST Mass Spectrometry Data Center.[1] [\[Link\]](#)

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